

A Comprehensive Technical Guide to the Safe Handling of 5-Ethynyl-2-hydroxybenzaldehyde

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Compound of Interest

Compound Name: **5-Ethynyl-2-hydroxybenzaldehyde**

Cat. No.: **B3119677**

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and does not constitute a replacement for a formal risk assessment or Safety Data Sheet (SDS). Always consult the specific SDS for **5-Ethynyl-2-hydroxybenzaldehyde** provided by the manufacturer and adhere to all institutional and regulatory safety protocols.

Introduction: Understanding the Molecule and Its Associated Risks

5-Ethynyl-2-hydroxybenzaldehyde, a bifunctional aromatic compound, is a valuable building block in medicinal chemistry and materials science. Its structure, incorporating a reactive aldehyde, a phenolic hydroxyl group, and a terminal alkyne, allows for a diverse range of chemical transformations. This versatility, however, necessitates a thorough understanding of its potential hazards to ensure safe handling in a laboratory setting. This guide provides an in-depth analysis of the hazards associated with **5-Ethynyl-2-hydroxybenzaldehyde** and outlines detailed safety precautions, handling protocols, and emergency procedures. The causality behind each recommendation is explained to foster a culture of safety and scientific integrity.

Part 1: Hazard Identification and Classification

Based on available data, **5-Ethynyl-2-hydroxybenzaldehyde** is classified as an irritant affecting the skin, eyes, and respiratory system.[\[1\]](#) The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear framework for understanding these hazards.

GHS Classification Summary

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Source: PubChem CID 45083574[\[1\]](#)

The following diagram illustrates the GHS pictograms and corresponding hazard statements for **5-Ethynyl-2-hydroxybenzaldehyde**.

Caption: GHS Pictogram and Hazard Statements.

Toxicological Profile and Reactivity Insights

While specific toxicological data such as LD50 (Lethal Dose, 50%) for **5-Ethynyl-2-hydroxybenzaldehyde** is not readily available in the compiled search results, the hazards of its constituent functional groups provide a basis for prudent handling. Salicylaldehyde, a closely related compound, is a known skin and eye irritant.[\[2\]](#)[\[3\]](#) The aldehyde functional group can be a sensitizer and irritant, while phenolic compounds can be corrosive to tissues.

The ethynyl group, while a versatile handle for chemical synthesis, also warrants consideration. Although it deactivates the aromatic ring towards electrophilic substitution, terminal alkynes can sometimes form explosive metal acetylides with certain metals (e.g., copper, silver, mercury). Therefore, contact with these metals and their salts should be avoided, especially under basic conditions.

Thermal decomposition of aromatic aldehydes generally requires high temperatures.[4][5]

However, in the event of a fire, hazardous decomposition products such as carbon monoxide and carbon dioxide will be released.[6]

Part 2: Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, beginning with engineering controls and supplemented by appropriate PPE, is crucial for minimizing exposure.

Engineering Controls: The First Line of Defense

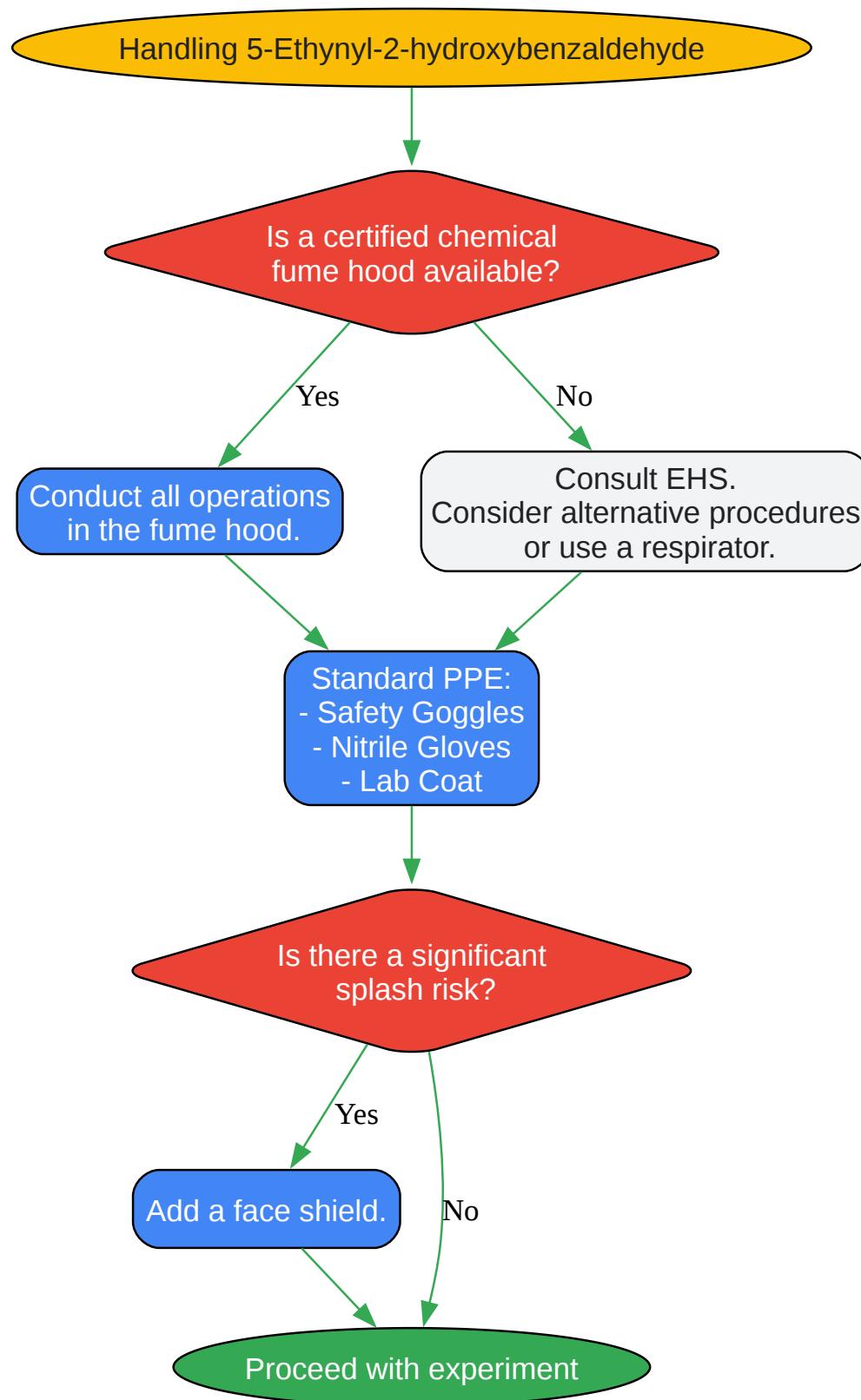
The primary engineering control for handling **5-Ethynyl-2-hydroxybenzaldehyde**, a solid that can form dust, is a certified chemical fume hood.[7] This will ensure that any dust or vapors are effectively contained and exhausted, preventing respiratory exposure. All weighing and transfer operations should be conducted within the fume hood.

Personal Protective Equipment: A Necessary Barrier

The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed. The following table outlines the recommended PPE for handling **5-Ethynyl-2-hydroxybenzaldehyde**.

Body Part	Protection	Rationale and Specifications
Eyes/Face	Safety Goggles and Face Shield	Chemical splash goggles conforming to ANSI Z87.1 or EN 166 standards are mandatory to protect against dust particles and splashes. ^[8] A face shield should be worn over goggles when there is a significant risk of splashing.
Skin	Chemical-Resistant Gloves and Lab Coat	Nitrile gloves are a suitable choice for incidental contact. For prolonged handling or in the event of a spill, heavier-duty gloves should be considered. Always inspect gloves for tears or punctures before use. A flame-retardant lab coat should be worn and fully buttoned. ^[8]
Respiratory	NIOSH-approved Respirator (if necessary)	A respirator is typically not required if work is conducted in a properly functioning chemical fume hood. If a fume hood is not available or if there is a potential for significant aerosolization, a NIOSH-approved particulate respirator should be used after a formal respiratory protection program has been implemented.

The following workflow diagram illustrates the decision-making process for selecting appropriate engineering controls and PPE.

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Caption: PPE and Engineering Control Workflow.

Part 3: Safe Handling, Storage, and Disposal

Adherence to best practices for handling, storage, and disposal is fundamental to a safe laboratory environment.

Handling Procedures

- Avoid Dust Formation: Handle the solid material carefully to minimize the generation of dust. [\[7\]](#)
- Ventilation: Always handle in a well-ventilated area, preferably a chemical fume hood. [\[7\]](#)
- Ignition Sources: Keep away from open flames, sparks, and other sources of ignition. While not highly flammable, it is a combustible solid.
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong bases, and certain metals like copper and silver that can form explosive acetylides. [\[3\]](#)

Storage

- Container: Store in a tightly closed container in a dry, cool, and well-ventilated place. [\[7\]](#)
- Segregation: Store away from incompatible materials.

Disposal

- Waste Characterization: All waste containing **5-Ethynyl-2-hydroxybenzaldehyde** must be treated as hazardous chemical waste.
- Disposal Route: The material should be disposed of by a licensed chemical destruction facility, potentially through controlled incineration with flue gas scrubbing. [\[7\]](#) Do not dispose of it down the drain or in general waste. [\[7\]](#)
- Contaminated Materials: Any PPE, containers, or other materials that have come into contact with the compound should be disposed of as hazardous waste.

Part 4: Emergency Procedures

Preparedness is key to mitigating the consequences of an accidental exposure or spill.

First-Aid Measures

The following table details the appropriate first-aid measures in case of exposure.

Exposure Route	First-Aid Protocol
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention. [8]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes. [8] If irritation persists, seek medical attention.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [8] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention. [8]

Spill and Leak Procedures

- Small Spills:
 - Evacuate non-essential personnel from the area.
 - Ensure adequate ventilation.
 - Wearing appropriate PPE, carefully sweep up the solid material, avoiding dust generation.
 - Place the spilled material into a labeled, sealed container for hazardous waste disposal.
 - Clean the spill area with a damp cloth or paper towel, and place the cleaning materials in the hazardous waste container.

- Large Spills:
 - Evacuate the laboratory immediately and alert others in the vicinity.
 - Contact your institution's Environmental Health and Safety (EHS) department.
 - Prevent entry into the affected area.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[7\]](#)
- Unsuitable Extinguishing Media: Do not use a heavy stream of water, as it may scatter the dust and create a larger fire hazard.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[7\]](#)

Conclusion

5-Ethynyl-2-hydroxybenzaldehyde is a compound with significant utility in scientific research. By understanding its irritant nature and potential reactivity, and by rigorously applying the engineering controls, personal protective equipment, and safe handling procedures outlined in this guide, researchers can work with this valuable molecule safely and effectively. A proactive approach to safety, grounded in scientific understanding, is paramount in the modern research laboratory.

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